

GNA11 Antibody: Application Notes and Protocols for Western Blot and Immunohistochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GA11

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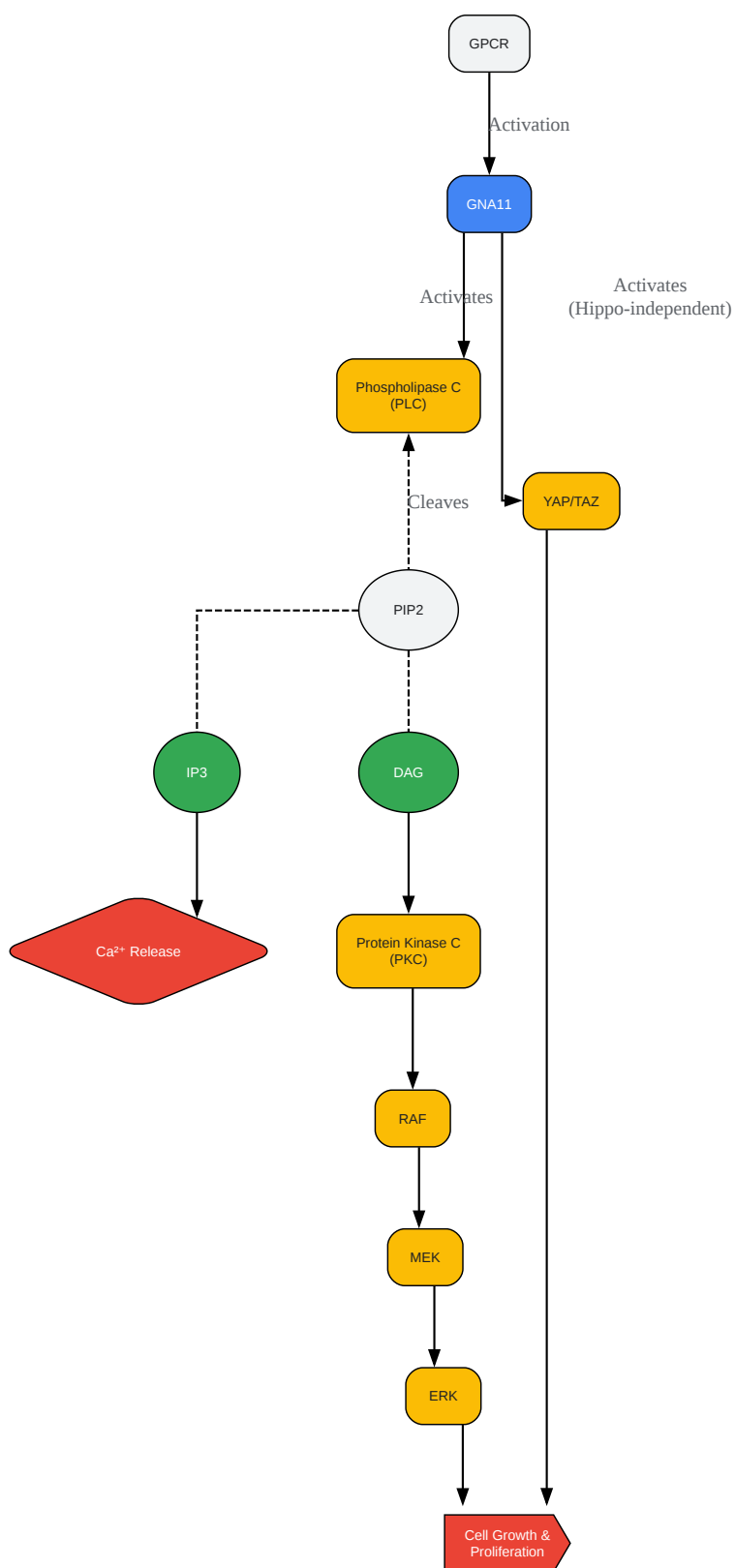
For Researchers, Scientists, and Drug Development Professionals

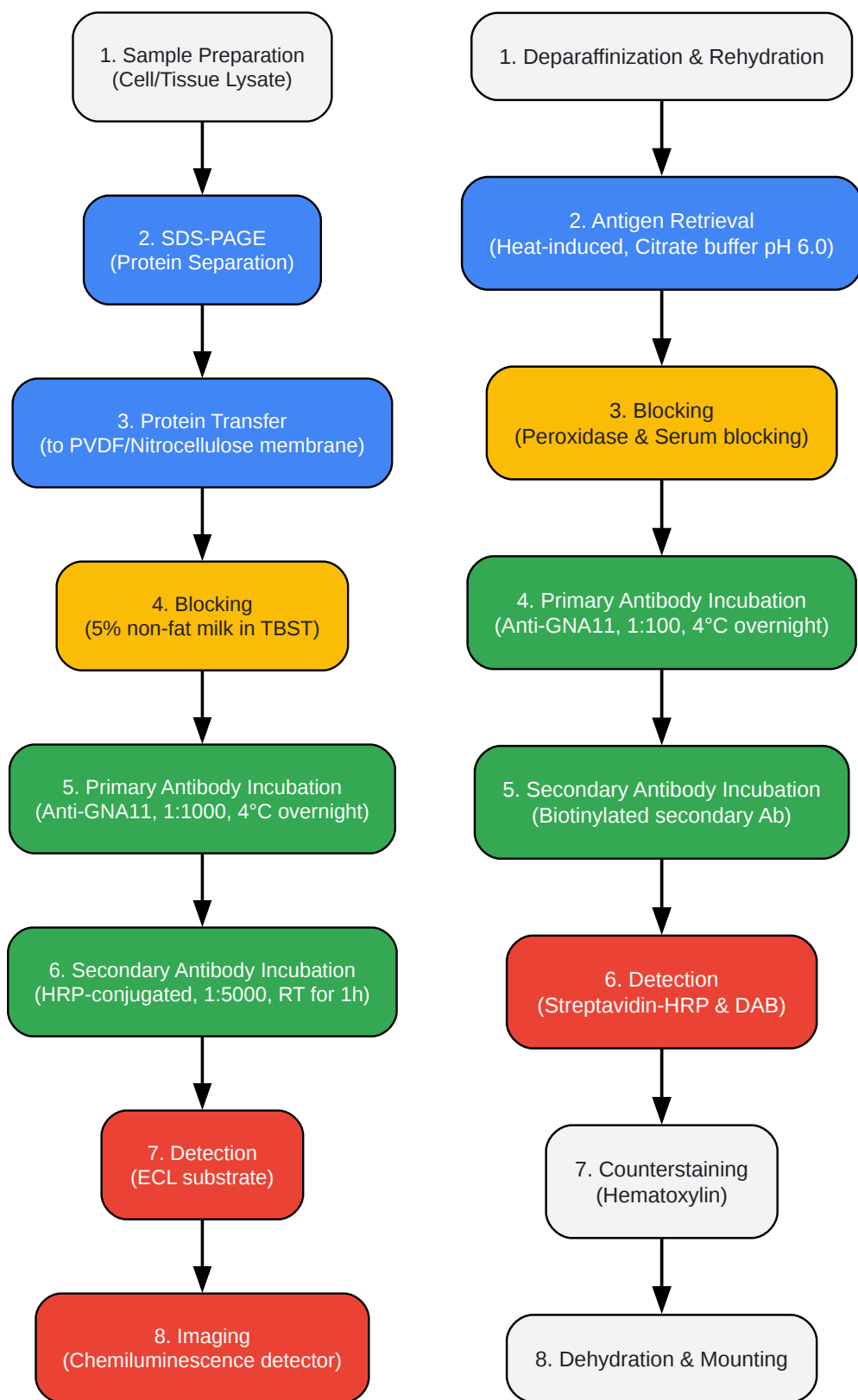
Introduction

Guanine nucleotide-binding protein G(q) subunit alpha-11 (GNA11) is a crucial member of the Gq class of G-protein alpha subunits.[1] It acts as a transducer downstream of G protein-coupled receptors (GPCRs), playing a significant role in various transmembrane signaling systems.[1][2] GNA11 is involved in activating phospholipase C, which in turn initiates a cascade of downstream signaling pathways, including the PKC/MAPK/MEK/ERK, Trio/Rho/Rac/YAP, PI3K/Akt/mTOR, and ARF6/GEP100 pathways.[3] Mutations in the GNA11 gene are frequently implicated in uveal melanoma, making it a protein of high interest in cancer research and drug development.[4] This document provides detailed application notes and protocols for the use of GNA11 antibodies in Western Blot (WB) and Immunohistochemistry (IHC) applications.

GNA11 Signaling Pathway

GNA11 is a key component of intracellular signaling cascades initiated by GPCRs. Upon activation, GNA11 stimulates Phospholipase C (PLC), leading to the generation of inositol triphosphate (IP3) and diacylglycerol (DAG). These second messengers trigger a variety of downstream effects, including the activation of the MAPK and YAP pathways, which are critical for cell growth and proliferation.[3][5]





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- To cite this document: BenchChem. [GNA11 Antibody: Application Notes and Protocols for Western Blot and Immunohistochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607586#gna11-antibody-for-western-blot-and-immunohistochemistry]

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